

Personal protective equipment for handling ChemR23-IN-1

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Compound of Interest

Compound Name: ChemR23-IN-1

Cat. No.: B12400190

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Essential Safety and Handling Guide for ChemR23-IN-1

Disclaimer: A specific Safety Data Sheet (SDS) for **ChemR23-IN-1** was not located in the public domain. The following guidance is based on general best practices for handling novel, potent, and potentially hazardous research chemicals. Researchers must consult the SDS provided by the supplier and adhere to their institution's specific safety protocols before handling this compound.

ChemR23-IN-1 is an inhibitor of the Chemerin Receptor 23 (ChemR23), a G protein-coupled receptor involved in inflammatory and immune responses. As a bioactive small molecule with limited safety data, it should be handled with caution in a controlled laboratory environment.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin contact, inhalation, and eye exposure. The required level of PPE depends on the procedure being performed.

Procedure	Required Personal Protective Equipment
Handling Solid Compound (Weighing, Aliquoting)	- Full-face or half-mask air-purifying respirator (NIOSH-approved) with appropriate cartridges for organic vapors and particulates.- Chemical-resistant one-piece coverall or splash suit.- Double-layered chemical-resistant gloves (e.g., nitrile).- Chemical splash goggles and face shield.- Steel-toed, chemical-resistant boots with shoe covers.
Handling Diluted Solutions	- Standard laboratory coat.- Chemical-resistant gloves (nitrile).- Chemical splash goggles.
Emergency (Spill Cleanup)	- PPE as for handling solid compound.- A spill kit with absorbent materials, waste bags, and decontamination solutions should be readily available.

Operational Plan: From Receipt to Application

This step-by-step guide ensures the safe handling of **ChemR23-IN-1** throughout its lifecycle in the laboratory.

1. Receipt and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE (lab coat, gloves, safety glasses) when unpacking.
- Confirm the product identity and quantity against the order.
- Store the compound in a clearly labeled, sealed container in a designated, ventilated, and secure location according to the recommended storage conditions.

Storage Condition	Duration
-80°C	6 months
-20°C	1 month

2. Experimental Protocol: Stock Solution Preparation:

- Objective: To prepare a concentrated stock solution of **ChemR23-IN-1** for experimental use.
- Materials:
 - **ChemR23-IN-1** solid compound
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Calibrated analytical balance
 - Chemical fume hood
 - Appropriate PPE (see table above for handling solid compound)
 - Sterile, amber glass vials with screw caps or cryovials
 - Micropipettes and sterile, filtered tips
- Procedure:
 - Perform all operations involving the solid compound within a certified chemical fume hood.
 - Allow the sealed container of **ChemR23-IN-1** to equilibrate to room temperature before opening to prevent condensation.
 - Carefully weigh the desired amount of the compound using an analytical balance.
 - Add the appropriate volume of DMSO to the vial containing the compound to achieve the desired concentration. Refer to the table below for solvent volumes.

- Cap the vial securely and vortex gently until the solid is completely dissolved. Sonication or gentle warming may be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes in sterile vials to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, solvent, date of preparation, and storage temperature.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Stock Solution Preparation Table (for DMSO)[1]

Target Concentration	Volume of DMSO per 1 mg	Volume of DMSO per 5 mg	Volume of DMSO per 10 mg
1 mM	2.0178 mL	10.0892 mL	20.1784 mL
5 mM	0.4036 mL	2.0178 mL	4.0357 mL
10 mM	0.2018 mL	1.0089 mL	2.0178 mL
25 mM	0.0807 mL	0.4036 mL	0.8071 mL
50 mM	0.0404 mL	0.2018 mL	0.4036 mL

Disposal Plan

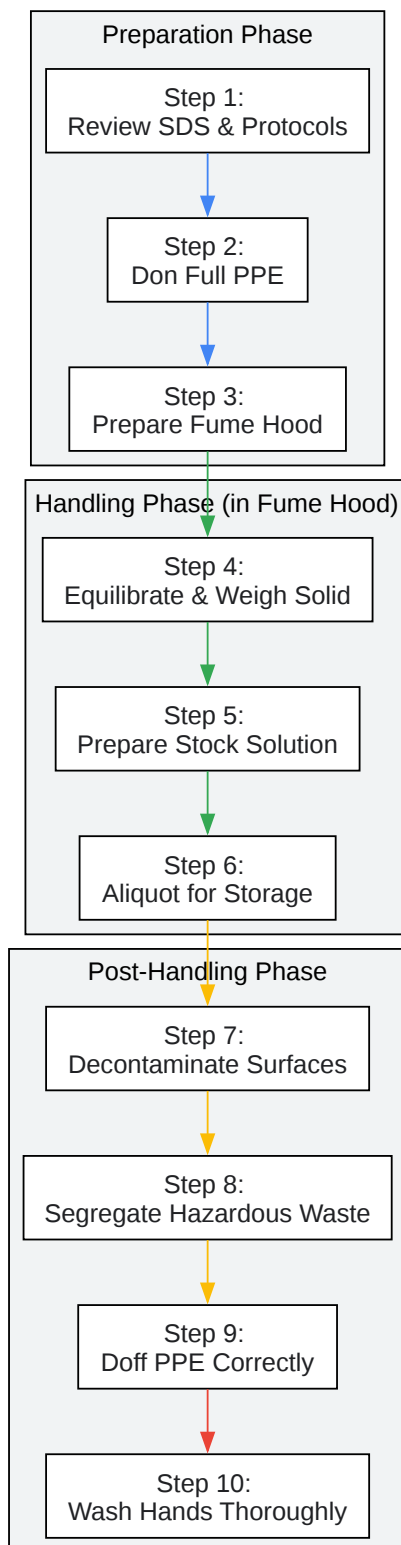
All waste contaminated with **ChemR23-IN-1** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.

- Solid Waste:
 - Includes contaminated gloves, bench paper, weighing paper, and empty vials.
 - Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste:
 - Includes unused stock solutions and experimental media containing the compound.

- Collect in a sealed, leak-proof, and clearly labeled hazardous waste container. Do not pour down the drain.
- Sharps Waste:
 - Includes contaminated pipette tips and needles.
 - Dispose of immediately into a designated, puncture-proof sharps container for hazardous chemical waste.

Workflow for Safe Handling of ChemR23-IN-1

Safe Handling Workflow for ChemR23-IN-1

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References

- 1. medchemexpress.com [medchemexpress.com]
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